

# A Comparative Guide to Analytical Reference Standards for 4-Anilinopiperidine Derivatives

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## Compound of Interest

**Compound Name:** *Para-methyl 4-anilino-1-boc-piperidine*

**Cat. No.:** *B8811508*

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The accurate identification and quantification of 4-anilinopiperidine derivatives, a class of synthetic compounds that includes the potent opioid fentanyl and its numerous analogs, are of paramount importance in pharmaceutical research, forensic analysis, and clinical toxicology. The reliability of these analytical measurements hinges on the quality of the reference standards used for instrument calibration and method validation. This guide provides an objective comparison of commercially available analytical reference standards for 4-anilinopiperidine derivatives, supported by experimental data and detailed methodologies.

## Comparison of Analytical Reference Standards

A variety of suppliers offer analytical reference standards for 4-anilinopiperidine derivatives, primarily as Certified Reference Materials (CRMs) and analytical standards. CRMs are produced under a robust quality system, such as ISO 17034, and come with a certificate of analysis that provides a certified value for purity or concentration with a stated uncertainty. This makes them ideal for quantitative applications and for ensuring metrological traceability.

Below is a comparison of representative analytical reference standards from prominent suppliers.

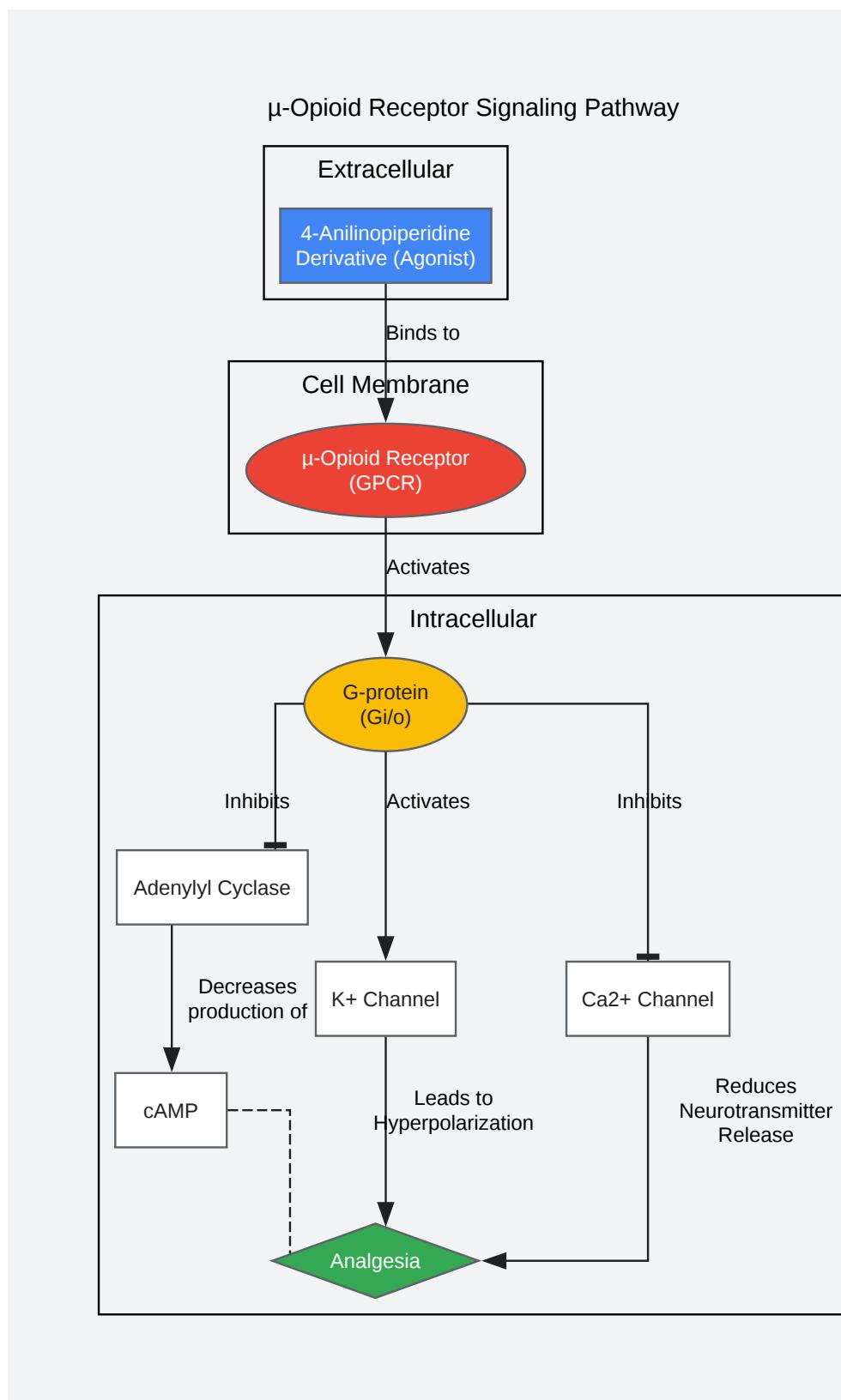
Product Name	Supplier	Catalog Number	Purity/Concentration	Format	Certification
4-Anilinopiperidine (hydrochloride)	Cayman Chemical	20085	≥98%	Crystalline Solid	Analytical Standard
4-ANPP (CRM)	Cayman Chemical	22700	1 mg/ml in methanol <sup>[1]</sup>	Solution	ISO/IEC 17025, ISO 17034 <sup>[1]</sup>
para-fluoro 4-Anilinopiperidine (hydrochloride)	Cayman Chemical	33702	≥98% <sup>[2]</sup>	Crystalline Solid	Analytical Standard
Fentanyl Related Compound B (4-Anilinopiperidine)	USP	1269924	10 mg	Solid	Reference Standard <sup>[3]</sup>
Acetyl Fentanyl	Cerilliant (Sigma-Aldrich)	A-109	1.0 mg/mL in Methanol	Solution	Certified Reference Material
Acetyl fentanyl-13C6	Cerilliant (Sigma-Aldrich)	A-110	100 µg/mL in Methanol <sup>[4]</sup>	Solution	Certified Reference Material <sup>[4]</sup>
Fentanyl (hydrochloride) (CRM)	Cerilliant (Sigma-Aldrich)	F-013	1.0 mg/mL in Methanol <sup>[5]</sup>	Solution	Certified Reference Material <sup>[5]</sup>
Furanyl fentanyl HCl	Cerilliant (Sigma-Aldrich)	F-046-0.5ML	100 µg/mL in Methanol <sup>[6]</sup>	Solution	Certified Reference Material <sup>[6]</sup>

Valeryl fentanyl-D5 HCl	Cerilliant (Sigma-Aldrich)	V-068-0.5ML	100 µg/mL in Methanol	Solution	Certified Reference Material[7]
Synthetic Opioids Reference Materials	LGC Standards	Varies	Varies	Varies	ISO 17034[8]

## Mandatory Visualizations

### Signaling Pathway of 4-Anilinopiperidine Derivatives

Most 4-anilinopiperidine derivatives exert their potent analgesic and euphoric effects by acting as agonists at the  $\mu$ -opioid receptor (MOR), a G-protein coupled receptor (GPCR). The binding of these compounds to the MOR initiates a cascade of intracellular signaling events.

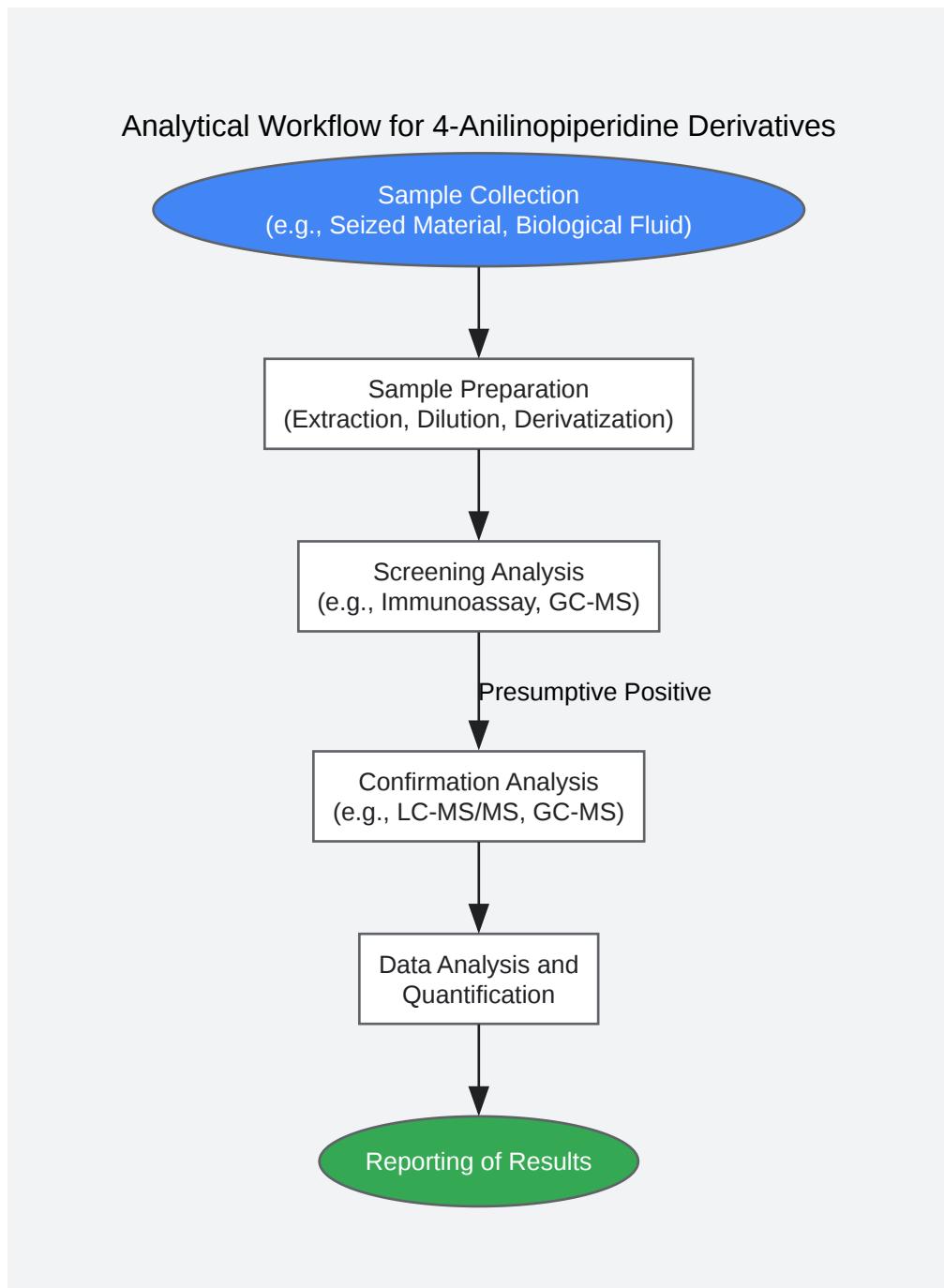


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Caption:  $\mu$ -Opioid Receptor Signaling Pathway for 4-Anilinopiperidine Derivatives.

## Experimental Workflow for Analysis

The analysis of 4-anilinopiperidine derivatives in forensic or research samples typically follows a standardized workflow to ensure accurate and reliable results.



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- 5. Fentanyl | Certified Solutions Standards | Certified Reference Materials - Cerilliant [cerilliant.com]
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